

# Xantphos Pd G3: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Xantphos PD G3

Cat. No.: B1472794

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This technical guide provides an in-depth overview of the **Xantphos Pd G3** catalyst, a third-generation Buchwald precatalyst, designed for researchers, scientists, and professionals in drug development. This document details its chemical structure, properties, and applications in cross-coupling reactions, supported by experimental data and protocols.

## Core Properties of Xantphos Pd G3

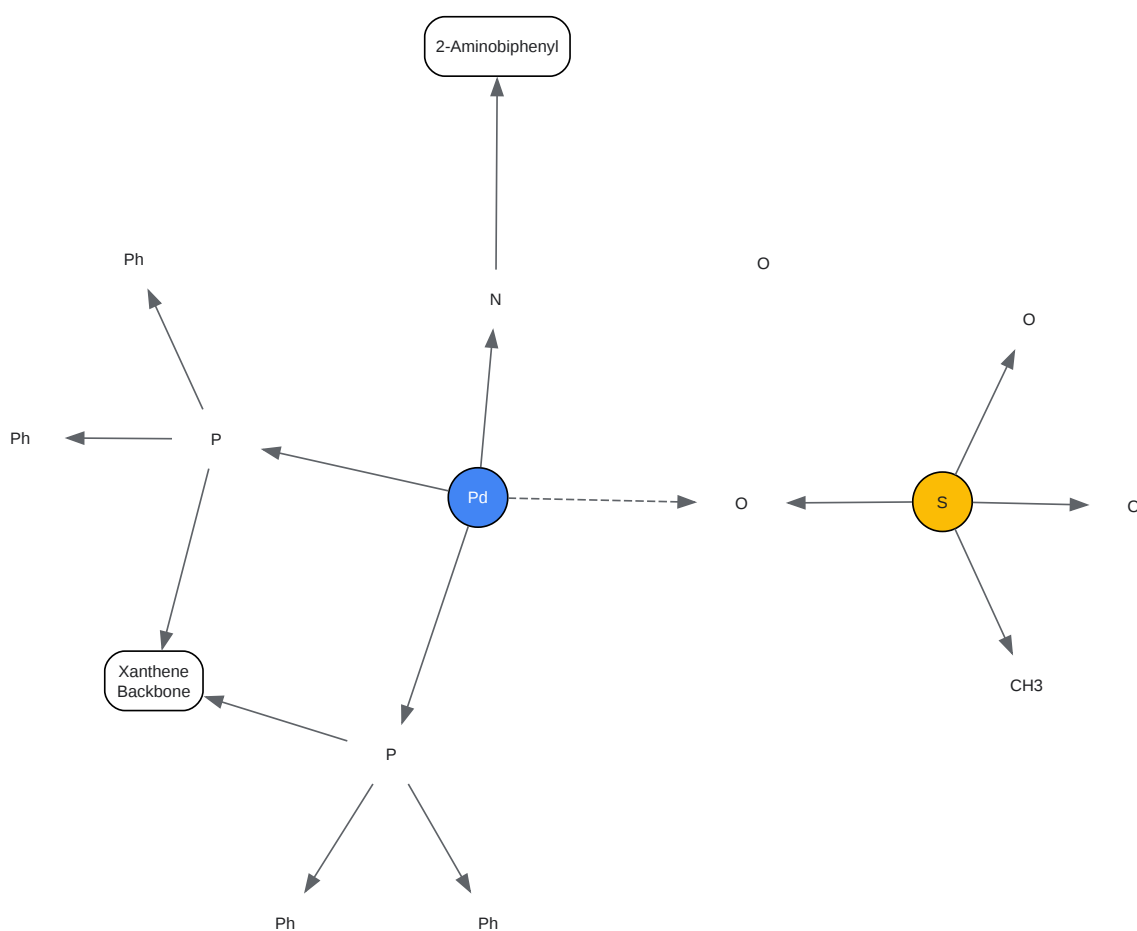
**Xantphos Pd G3**, chemically known as [(4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)-2-(2'-amino-1,1'-biphenyl)]palladium(II) methanesulfonate, is a highly efficient and versatile catalyst for palladium-catalyzed cross-coupling reactions.<sup>[1]</sup> It is recognized for its air, moisture, and thermal stability, making it a robust choice for a variety of synthetic applications.<sup>[1][2][3]</sup> The catalyst is highly soluble in a wide range of common organic solvents, ensuring its utility in homogeneous catalysis.<sup>[1][2][3]</sup>

Below is a summary of its key chemical and physical properties:

| Property         | Value  | References |
|------------------|--|------------|
| Chemical Formula | C <sub>52</sub> H <sub>45</sub> NO <sub>4</sub> P <sub>2</sub> PdS | [1][4]     |
| Molecular Weight | 948.35 g/mol   | [1][5]     |
| CAS Number       | 1445085-97-1   | [1][5][6]  |
| Appearance       | Pale yellow powder   | [4][6]     |
| Melting Point    | 164-167 °C (decomposition)   | [1][6][7]  |
| Purity           | Typically ≥95%   | [1][5]     |
| Storage          | 2-8°C, under inert atmosphere,<br>protected from light             | [5][7][8]  |

## Chemical Structure

The structure of **Xantphos Pd G3** features a palladium atom coordinated to the Xantphos ligand and a 2-aminobiphenyl fragment, with a methanesulfonate counter-ion.



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A simplified 2D representation of the **Xantphos Pd G3** structure.

## Performance in Cross-Coupling Reactions

**Xantphos Pd G3** is a go-to catalyst for a multitude of cross-coupling reactions due to its high activity, which often allows for lower catalyst loadings and shorter reaction times.<sup>[2][3]</sup> It is particularly effective in reactions such as Buchwald-Hartwig amination, Suzuki-Miyaura coupling, Heck reaction, Negishi coupling, Hiyama coupling, Sonogashira coupling, and Stille coupling.<sup>[2]</sup>

The following table summarizes the performance of **Xantphos Pd G3** in a representative C-N coupling reaction, comparing it with other palladium precatalysts.

| Precursor                       | GC Yield of 8a (%)<br>at 1 h | GC Yield of 8a (%)<br>at 3 h | GC Yield of 8a (%)<br>at 6 h |
|---------------------------------|------------------------------|------------------------------|------------------------------|
| Xantphos Pd G3                  | 32                           | 66                           | 85                           |
| Novel Catalyst 3                | 30                           | 63                           | 83                           |
| Pd(OAc) <sub>2</sub> / Xantphos | 9                            | 13                           | 16                           |
| Pd(dba) <sub>3</sub> / Xantphos | 4                            | 6                            | 5                            |

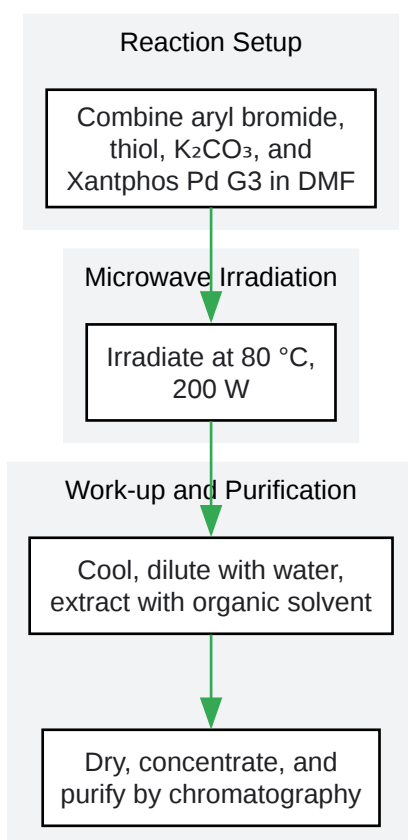
## Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are intended as a starting point and may require optimization for specific substrates.

### Microwave-Assisted C-S Cross-Coupling Reaction

This protocol describes the coupling of aryl bromides with thiols.

Experimental Workflow:



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Workflow for the microwave-assisted C-S cross-coupling reaction.

Procedure:

- In a microwave vial, combine the aryl bromide (1.0 equiv), thiol (1.2 equiv), potassium carbonate (2.0 equiv), and **Xantphos Pd G3** (1-2 mol%).
- Add DMF as the solvent.
- Seal the vial and place it in a microwave reactor.
- Irradiate the mixture at 80°C and 200W for the specified time.
- After the reaction is complete, cool the vial to room temperature.

- Dilute the reaction mixture with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

## Buchwald-Hartwig Amination in a Flow Reactor

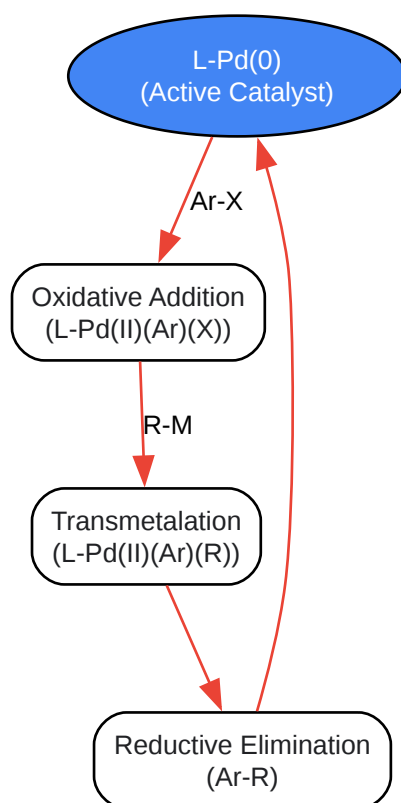
This protocol is for the continuous flow amination of aryl halides.

Procedure:

- Prepare a stock solution of the aryl halide (1.0 equiv), amine (1.0 equiv), DBU (2.0 equiv), and **Xantphos Pd G3** (5 mol%) in a mixture of MeCN and PhMe.
- Set up a stainless-steel flow reactor with a 1 ml volume.
- Pump the reaction mixture through the reactor at a flow rate calculated to achieve a 60-minute residence time.
- Maintain the reactor temperature at 140°C.
- Collect the product stream at the outlet of the reactor.
- The collected solution can be worked up and purified using standard laboratory techniques.

## Catalytic Cycle

The general catalytic cycle for palladium-catalyzed cross-coupling reactions involving **Xantphos Pd G3** is initiated by the formation of the active Pd(0) species.



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A generalized catalytic cycle for cross-coupling reactions.

This guide provides a foundational understanding of **Xantphos Pd G3** and its application in organic synthesis. For specific applications, further optimization of the reaction conditions is recommended.

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